

Application Notes and Protocols for N-Nitroso Tizanidine Testing

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Compound of Interest

Compound Name: *N-Nitroso Tizanidine*

Cat. No.: *B16090419*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Recent regulatory scrutiny has intensified the focus on nitrosamine impurities in pharmaceutical products due to their classification as probable human carcinogens.[1] **N-Nitroso Tizanidine**, a potential impurity in the muscle relaxant Tizanidine, requires robust and sensitive analytical methods for its detection and quantification to ensure patient safety.[2] Tizanidine is a centrally acting α_2 -adrenergic agonist, and its molecular structure contains a secondary amine that could potentially be susceptible to nitrosation, forming **N-Nitroso Tizanidine**. [2][3]

These application notes provide detailed protocols for the sample preparation of Tizanidine drug substances and drug products for the analysis of **N-Nitroso Tizanidine**. The methodologies described are based on established techniques for nitrosamine analysis, such as liquid-liquid extraction (LLE) and solid-phase extraction (SPE), followed by analysis using highly sensitive techniques like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[4]

Analytical Methodologies Overview

The choice of analytical instrumentation is critical for achieving the low detection limits required for nitrosamine analysis.[5] LC-MS/MS is often the preferred technique for its high sensitivity and selectivity, especially for non-volatile and thermally labile compounds.[4] Gas Chromatography-Mass Spectrometry (GC-MS) can also be employed, particularly for more volatile nitrosamines.[1]

Key Considerations for Method Development:

- **Analyte Stability:** Nitrosamines can be sensitive to light and high temperatures. It is crucial to use amber vials and minimize sample exposure to heat.[4]
- **pH Control:** Nitrosamine formation is often favored in acidic conditions. Sample preparation should be conducted under neutral or basic conditions to prevent the artificial formation of **N-Nitroso Tizanidine** during analysis.[4]
- **Internal Standards:** The use of stable isotope-labeled internal standards (e.g., Tizanidine-d4) is recommended to ensure accuracy and precision by compensating for matrix effects and variations in sample preparation.[6]

Data Presentation: Quantitative Method Performance

The following table summarizes typical performance data for the analytical methods described in the protocols below. These values are illustrative and may vary based on the specific instrumentation and laboratory conditions.

Parameter	LC-MS/MS	GC-MS/MS
Limit of Detection (LOD)	0.01 - 0.1 ng/mL[4]	~0.1 ppb[4]
Limit of Quantification (LOQ)	0.03 - 0.3 ng/mL	~0.3 ppb
**Linearity (R ²) **	≥ 0.998[7]	≥ 0.996[5]
Recovery	85 - 115%	70 - 130%[8]
Precision (%RSD)	≤ 15%	≤ 15%

Experimental Protocols

Protocol 1: Sample Preparation of Tizanidine Drug Substance (API) using Liquid-Liquid Extraction (LLE)

This protocol is suitable for the extraction of **N-Nitroso Tizanidine** from the active pharmaceutical ingredient (API).

Materials:

- Tizanidine API
- **N-Nitroso Tizanidine** reference standard
- Tizanidine-d4 (Internal Standard)
- Dichloromethane (DCM), HPLC grade
- Methanol, HPLC grade
- Water, HPLC grade
- Ammonium hydroxide solution
- 15 mL polypropylene centrifuge tubes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- Autosampler vials, amber

Procedure:

- **Sample Weighing:** Accurately weigh 100 mg of the Tizanidine API into a 15 mL centrifuge tube.

- Internal Standard Spiking: Add an appropriate volume of Tizanidine-d4 internal standard solution in methanol.
- Sample Dissolution: Add 5 mL of water and vortex for 1 minute to dissolve the API. Adjust the pH to > 8 with ammonium hydroxide.
- Liquid-Liquid Extraction: Add 5 mL of dichloromethane (DCM) to the tube.
- Vortexing: Vortex the tube vigorously for 5 minutes to ensure thorough mixing and extraction.
- Centrifugation: Centrifuge the sample at 4000 rpm for 10 minutes to separate the aqueous and organic layers.
- Organic Layer Collection: Carefully transfer the lower organic (DCM) layer to a clean tube.
- Repeat Extraction: Repeat the extraction (steps 4-7) with an additional 5 mL of DCM and combine the organic layers.
- Evaporation: Evaporate the combined organic extract to dryness under a gentle stream of nitrogen at ambient temperature.
- Reconstitution: Reconstitute the dried residue in 1 mL of the mobile phase (e.g., a mixture of methanol and water with 0.1% formic acid).[4]
- Filtration: Filter the reconstituted sample through a 0.22 µm syringe filter into an amber autosampler vial.
- Analysis: Analyze the sample by LC-MS/MS.

Protocol 2: Sample Preparation of Tizanidine Drug Product (Tablets) using Solid-Phase Extraction (SPE)

This protocol is designed for the extraction of **N-Nitroso Tizanidine** from a solid dosage form, such as tablets.

Materials:

- Tizanidine tablets

- **N-Nitroso Tizanidine** reference standard
- Tizanidine-d4 (Internal Standard)
- Methanol, HPLC grade
- Water, HPLC grade
- Ammonium hydroxide solution
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- Mortar and pestle
- Sonicator
- Centrifuge
- SPE manifold
- Nitrogen evaporator
- Autosampler vials, amber

Procedure:

- **Sample Preparation:** Weigh and finely powder a representative number of Tizanidine tablets.
- **Sample Weighing:** Accurately weigh a portion of the powdered tablets equivalent to 100 mg of Tizanidine into a 50 mL centrifuge tube.
- **Internal Standard Spiking:** Add an appropriate volume of Tizanidine-d4 internal standard solution in methanol.
- **Extraction:** Add 20 mL of methanol, vortex for 1 minute, and sonicate for 15 minutes to extract the analyte and impurity.
- **Centrifugation:** Centrifuge the sample at 4000 rpm for 10 minutes.

- Supernatant Collection: Transfer the supernatant to a clean tube.
- SPE Cartridge Conditioning: Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of water.
- Sample Loading: Load the supernatant onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 5 mL of water to remove polar interferences.
- Elution: Elute the **N-Nitroso Tizanidine** and Tizanidine with 5 mL of methanol.
- Evaporation: Evaporate the eluate to dryness under a gentle stream of nitrogen at ambient temperature.
- Reconstitution: Reconstitute the dried residue in 1 mL of the mobile phase.
- Filtration: Filter the reconstituted sample through a 0.22 μm syringe filter into an amber autosampler vial.
- Analysis: Analyze the sample by LC-MS/MS.

Visualizations

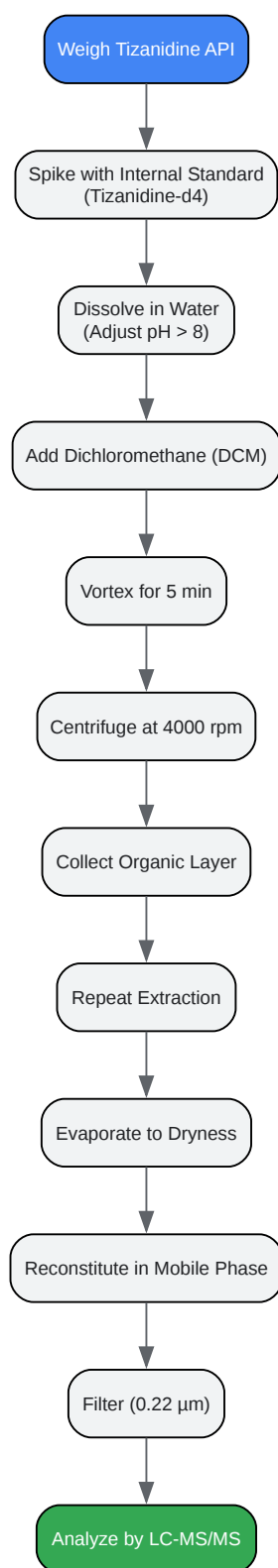


Figure 1: LLE Sample Preparation Workflow

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Caption: LLE Sample Preparation Workflow for Tizanidine API.

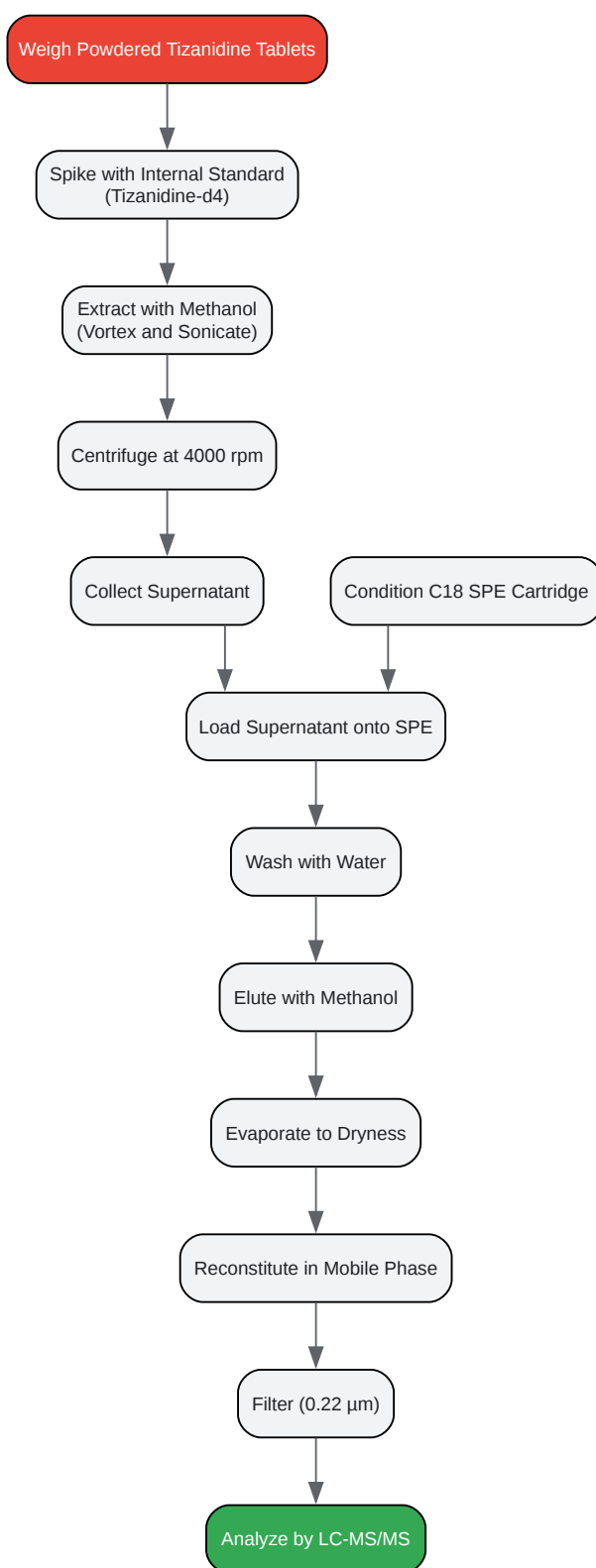


Figure 2: SPE Sample Preparation Workflow

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Caption: SPE Sample Preparation Workflow for Tizanidine Tablets.

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